

A Technical Guide to 2-Ethylbenzenethiol: Structure, Isomers, and Physicochemical Properties

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Compound of Interest

Compound Name: 2-Ethylbenzenethiol

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This technical guide provides an in-depth analysis of **2-ethylbenzenethiol**, a significant organosulfur compound within the thiophenol class. The document details its structural formula, explores its various isomers, presents key physicochemical data in a comparative format, and outlines a general experimental protocol for its synthesis. This guide is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Structural Formula and Isomerism

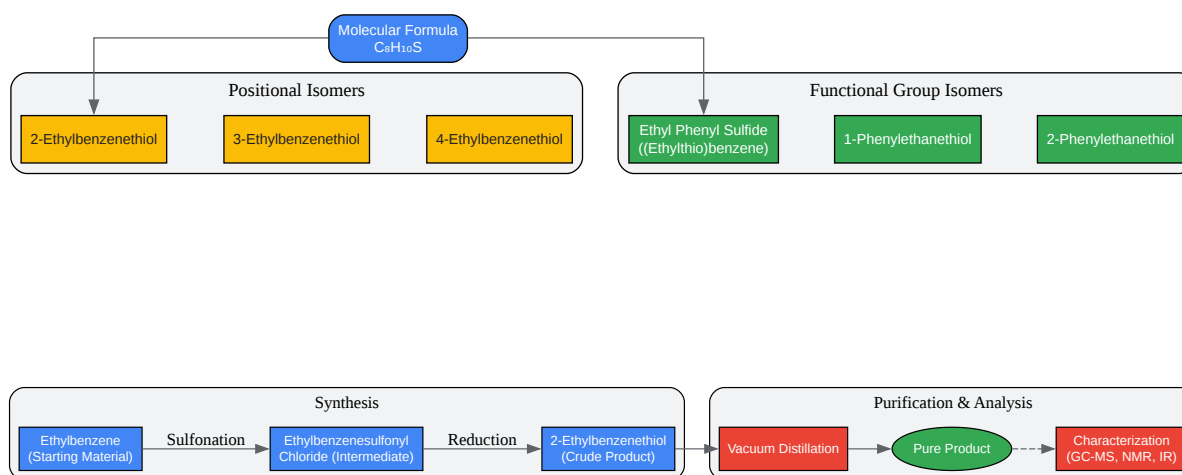
2-Ethylbenzenethiol is an aromatic thiol characterized by a benzene ring substituted with an ethyl group and a thiol (-SH) group at the ortho (1,2) positions.^{[1][2]} Its molecular formula is $C_8H_{10}S$, and its molecular weight is approximately 138.23 g/mol.^{[1][3]} The presence of these functional groups and their potential arrangements give rise to several structural isomers.

The isomers of $C_8H_{10}S$ can be broadly categorized into two main types:

- **Positional Isomers (Ethylbenzenethiols):** These isomers differ in the relative positions of the ethyl and thiol groups on the benzene ring. They include the ortho (2-), meta (3-), and para (4-) substituted compounds.
- **Functional Group Isomers:** These isomers share the same molecular formula but have different connectivity and functional groups. Notable examples include:

- Ethyl Phenyl Sulfide ((Ethythio)benzene): A thioether where the sulfur atom is bonded to both the phenyl ring and the ethyl group.[4]
- Phenylethanethiols: The thiol group is located on the ethyl side chain, as seen in 1-phenylethanethiol and 2-phenylethanethiol.[5][6]
- Dimethylthiophenol: Isomers containing two methyl groups and one thiol group on the benzene ring (e.g., 2,4-dimethylbenzenethiol).

The logical relationship between these primary isomers is illustrated in the diagram below.



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References

1. 2-Ethylbenzenethiol | $C_8H_{10}S$ | CID 3734338 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. CAS 4500-58-7: 2-Ethylbenzenethiol | CymitQuimica [cymitquimica.com]

- 3. scbt.com [scbt.com]
- 4. (Ethylthio)benzene | C₈H₁₀S | CID 12144 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Benzenemethanethiol, α -methyl- [webbook.nist.gov]
- 6. 1-Phenylethanethiol | C₈H₁₀S | CID 141850 - PubChem [pubchem.ncbi.nlm.nih.gov]
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